

# Application Notes and Protocols for In Vitro Characterization of Fedovapagon V2R Agonism

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## Compound of Interest

Compound Name: Fedovapagon

Cat. No.: B1672327

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## Introduction

**Fedovapagon** (VA106483) is a selective, orally active non-peptide agonist of the vasopressin V2 receptor (V2R).<sup>[1]</sup> The V2R, a G protein-coupled receptor (GPCR), is a key regulator of water homeostasis. Its activation in the renal collecting ducts initiates a signaling cascade that leads to water reabsorption.<sup>[2]</sup> Consequently, V2R agonists are valuable therapeutic agents for conditions such as nocturia and diabetes insipidus.<sup>[3][4]</sup>

These application notes provide detailed protocols for in vitro assays to characterize the V2R agonism of **Fedovapagon**, focusing on its functional potency and binding affinity.

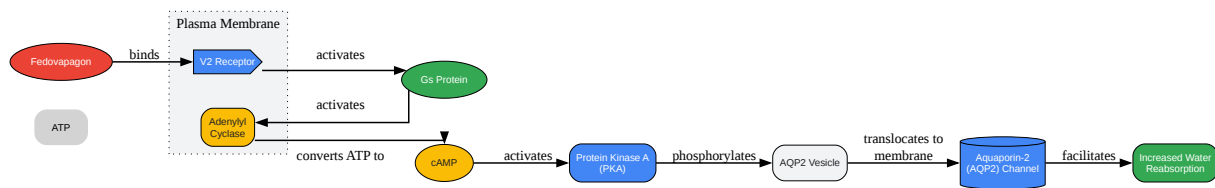
## Data Presentation

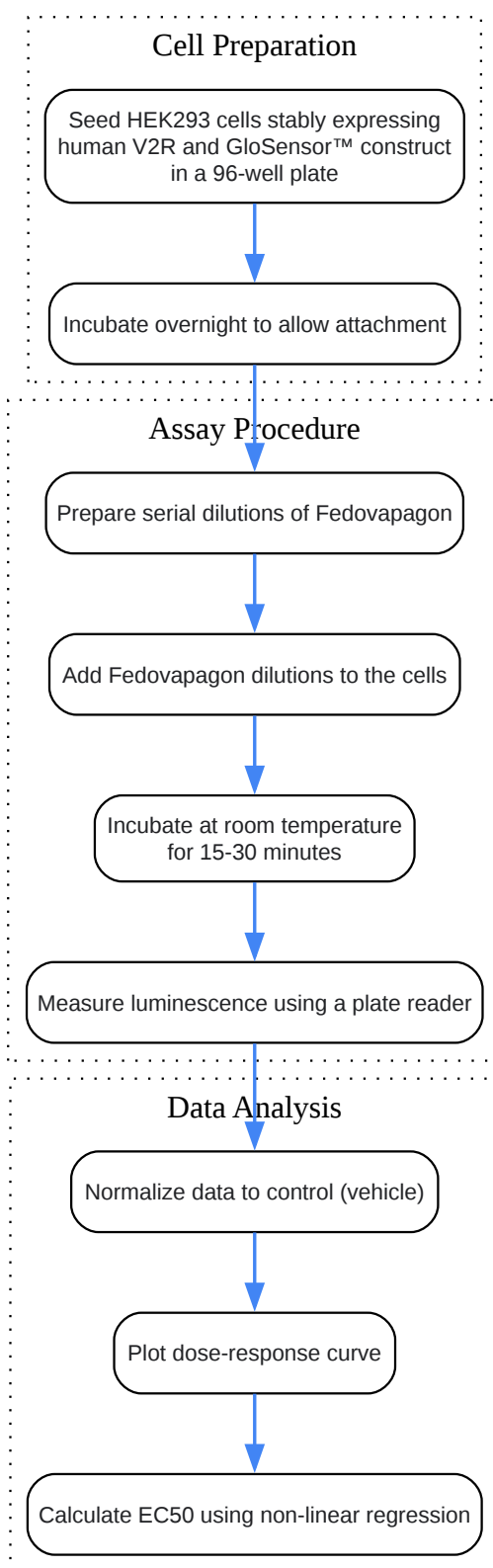
The following table summarizes the quantitative data for **Fedovapagon**'s activity at the human V2 receptor.

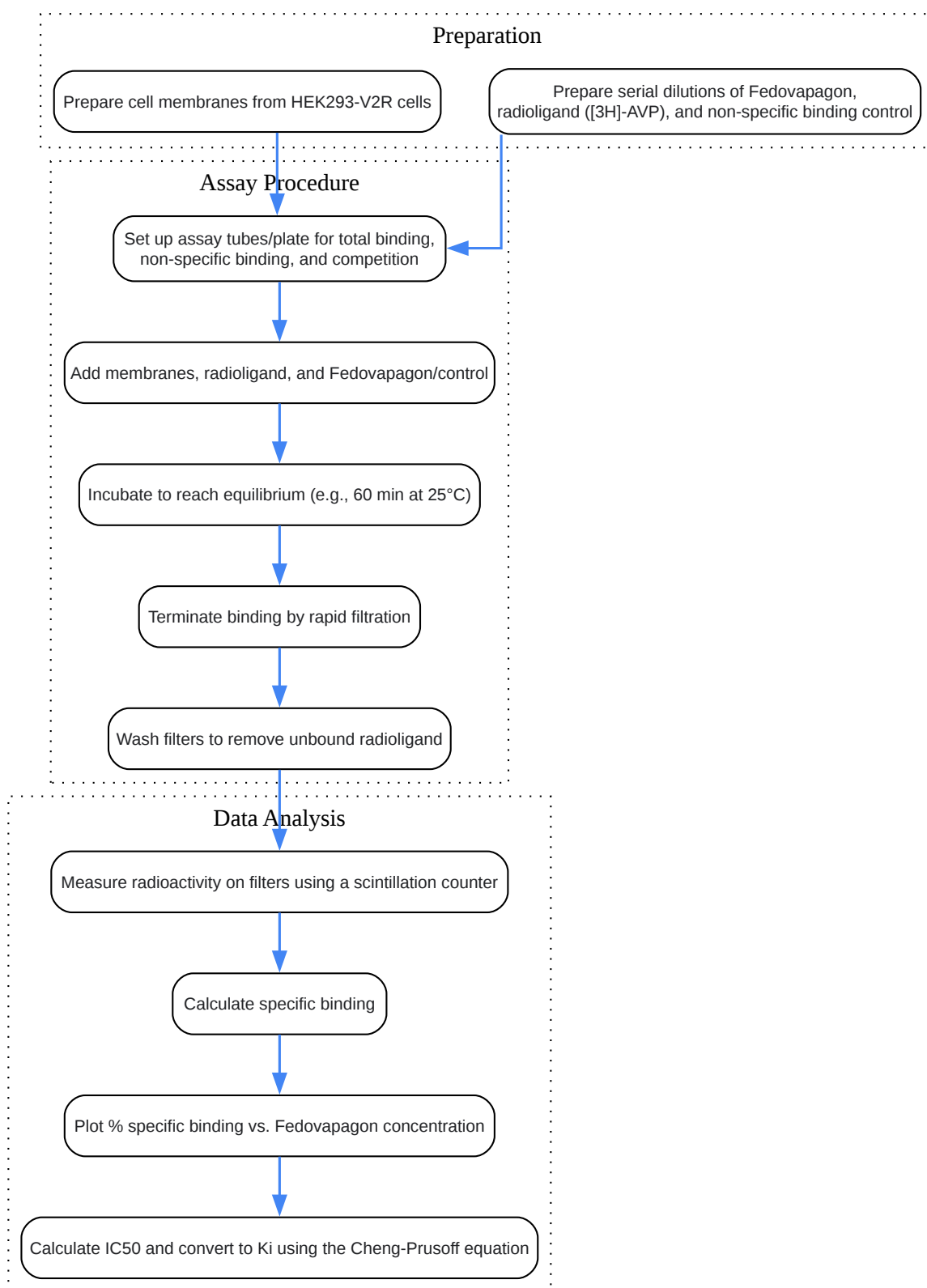
Compound	Parameter	Value	Cell Line	Assay Type	Reference
Fedovapagon	EC50	24 nM	HEK293	cAMP Accumulation	<sup>[1]</sup>
Fedovapagon	Ki	Not Publicly Available	-	Radioligand Binding	-

## V2 Receptor Signaling Pathway

Activation of the V2R by an agonist like **Fedovapagon** primarily triggers the Gs alpha subunit of the associated heterotrimeric G protein. This initiates a signaling cascade involving adenylyl cyclase, leading to the production of cyclic adenosine monophosphate (cAMP), which in turn activates Protein Kinase A (PKA). PKA then phosphorylates Aquaporin-2 (AQP2) water channels, promoting their translocation to the apical membrane of collecting duct cells and increasing water reabsorption.







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